

"1-Decanamine, N-decyl-N-methyl-, N-oxide" molecular weight and formula

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Compound of Interest

Compound Name: 1-Decanamine, N-decyl-N-methyl-,
N-oxide

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Technical Dossier: 1-Decanamine, N-decyl-N-methyl-, N-oxide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-Decanamine, N-decyl-N-methyl-, N-oxide**, a tertiary amine oxide with applications in various fields of chemical and biomedical research. This guide synthesizes key molecular data, and outlines a conceptual framework for its identification and characterization.

Core Molecular Data

1-Decanamine, N-decyl-N-methyl-, N-oxide is a chemical compound with the molecular formula $C_{21}H_{45}NO$.^{[1][2]} Its molecular weight is approximately 327.6 g/mol.^[1] This molecule is classified as a tertiary amine oxide, which is evident from the N-oxide functional group attached to a nitrogen atom bonded to three organic substituents (two decyl chains and one methyl group).

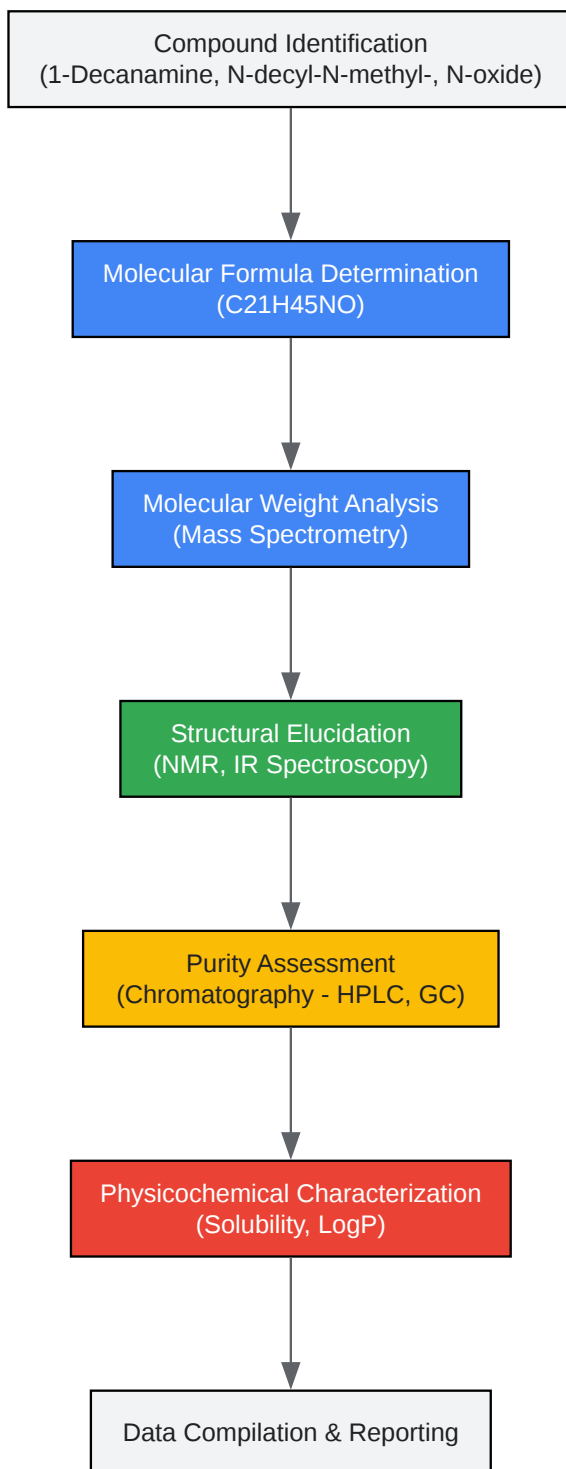
Physicochemical Properties

A summary of the key computed and experimental properties for **1-Decanamine, N-decyl-N-methyl-, N-oxide** is presented in the table below. These parameters are crucial for understanding the compound's behavior in various experimental and biological systems.

Property	Value	Source
Molecular Formula	C21H45NO	PubChem[1][2]
Molecular Weight	327.6 g/mol	PubChem[1]
Monoisotopic Mass	327.350115059 Da	PubChem[1]
XLogP3-AA	8.7	PubChem[1]
Physical Description	Liquid	EPA Chemical Data Reporting (CDR)[1]
CAS Number	100545-50-4	PubChem[1]

Conceptual Workflow for Compound Analysis

The following diagram illustrates a generalized workflow for the analysis and characterization of a chemical entity such as **1-Decanamine, N-decyl-N-methyl-, N-oxide**. This process begins with the fundamental identification based on its chemical formula and progresses through various analytical techniques to confirm its structure and purity.



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Caption: A conceptual workflow for the systematic analysis of a chemical compound.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of tertiary amine oxides are extensive and depend on the specific research context. However, a general approach to the synthesis of **1-Decanamine, N-decyl-N-methyl-, N-oxide** would involve the oxidation of the corresponding tertiary amine, N,N-didecyl-N-methylamine.

General Synthetic Protocol: Oxidation of a Tertiary Amine

- **Dissolution:** The starting tertiary amine, N,N-didecyl-N-methylamine, is dissolved in a suitable solvent such as methanol or dichloromethane.
- **Oxidation:** An oxidizing agent, commonly hydrogen peroxide (H_2O_2) or a peroxy acid like meta-chloroperoxybenzoic acid (m-CPBA), is added to the solution in a controlled manner, often at reduced temperatures (e.g., 0 °C) to manage the exothermic reaction.
- **Reaction Monitoring:** The progress of the reaction is monitored using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to determine the consumption of the starting material and the formation of the N-oxide product.
- **Work-up and Purification:** Once the reaction is complete, the excess oxidizing agent is quenched (e.g., with sodium sulfite solution). The product is then extracted into an organic solvent. The organic layer is washed, dried, and the solvent is removed under reduced pressure. The crude product is then purified, typically by column chromatography, to yield the pure **1-Decanamine, N-decyl-N-methyl-, N-oxide**.

Note: This is a generalized protocol and specific conditions such as reaction time, temperature, and stoichiometry of reagents would need to be optimized for this particular synthesis. Researchers should always consult relevant safety data sheets and perform a thorough risk assessment before conducting any chemical synthesis.

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References

- 1. 1-Decanamine, N-decyl-N-methyl-, N-oxide | C₂₁H₄₅NO | CID 93529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 1-decanamine, n-decyl-n-methyl-, n-oxide (C₂₁H₄₅NO) [pubchemlite.lcsb.uni.lu]
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